

Structural Formula of 2-Methyl-4-nonanol

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Compound of Interest

Compound Name: 2-Methyl-4-nonanol

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The molecular formula for **2-Methyl-4-nonanol** is $C_{10}H_{22}O$.^{[1][2][3][4]} Its structure consists of a nine-carbon chain (nonane) with a methyl group (CH_3) attached to the second carbon atom and a hydroxyl group ($-OH$) attached to the fourth carbon atom. The IUPAC name for this compound is 2-methylnonan-4-ol.^[2]

Caption: Structural formula of **2-Methyl-4-nonanol**.

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References

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